

Centre d'assistance technique : Stabilisation des solutions de cyanure de cuivre

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanure de cuivre

Cat. No.: B1202555

[Get Quote](#)

Ce guide fournit des solutions de dépannage et des réponses aux questions fréquemment posées concernant la stabilisation et l'entretien des solutions de **cyanure de cuivre** pour les chercheurs, les scientifiques et les professionnels du développement de médicaments.

Foire aux questions (FAQ)

Q1 : Quelle est la composition de base d'une solution de **cyanure de cuivre** ?

Une solution de **cyanure de cuivre** contient généralement du **cyanure de cuivre** (I) (CuCN), qui est insoluble dans l'eau.[1] Pour dissoudre le **cyanure de cuivre**, on ajoute un excès de cyanure de sodium (NaCN) ou de potassium (KCN) pour former des ions complexes de **cyanure de cuivre** solubles, principalement $[\text{Cu}(\text{CN})_3]^{2-}$ et $[\text{Cu}(\text{CN})_4]^{3-}$. [2][3][4] La solution contient également de l'hydroxyde alcalin (hydroxyde de sodium ou de potassium) pour une bonne conductivité et une bonne corrosion des anodes, ainsi que des agents complexants comme les sels de Rochelle (tartrate de sodium et de potassium) pour aider à la dissolution des anodes. [1][2][5]

Q2 : Quel est le rôle du « cyanure libre » et pourquoi est-il important ?

Le « cyanure libre » fait référence à l'excès de cyanure d'alcali (NaCN ou KCN) dans la solution qui n'est pas complexé avec le cuivre. [1][2] Il est crucial pour plusieurs raisons :

- Corrosion des anodes : Une quantité suffisante de cyanure libre assure une dissolution efficace des anodes de cuivre, reconstituant ainsi les ions de cuivre dans le bain. [1][5]

- Qualité du dépôt : Il est nécessaire pour obtenir des dépôts de bonne qualité.[1] Un faible taux de cyanure libre peut entraîner des dépôts rugueux et une réduction de l'efficacité.[1]
- Stabilité de la solution : Il aide à maintenir les complexes de cuivre en solution.

La concentration de cyanure libre est généralement maintenue proportionnellement à la concentration de cuivre.[1]

Q3 : Comment la température affecte-t-elle la stabilité de la solution ?

La température a un impact significatif sur la distribution des espèces de **cyanure de cuivre** et la stabilité de la solution.[3][4]

- Distribution des espèces : L'augmentation de la température déplace l'équilibre vers des complexes moins coordonnés. Par exemple, à des températures plus élevées (plus de 60 °C), le $[\text{Cu}(\text{CN})_2]^-$ peut devenir l'espèce dominante par rapport au $[\text{Cu}(\text{CN})_3]^{2-}$. [3]
- Décomposition : Des températures plus élevées peuvent accélérer la décomposition du cyanure, entraînant une augmentation de la formation de carbonate.[6]
- Plage de placage : La température influence également la plage de densité de courant de fonctionnement.[2]

Q4 : Comment le pH influence-t-il la solution de **cyanure de cuivre** ?

Le pH de la solution, généralement maintenu à un niveau alcalin (supérieur à 11), est essentiel pour la stabilité.[3][7]

- Formation de complexes : Un pH plus élevé favorise la formation de complexes de **cyanure de cuivre** plus hautement coordonnés comme le $[\text{Cu}(\text{CN})_4]^{3-}$, car il augmente la concentration de cyanure libre disponible.[3][4]
- Prévention de la précipitation : Le maintien d'un pH alcalin empêche la précipitation de l'hydroxyde de cuivre.[8]
- Sécurité : Un pH inférieur à 9 peut entraîner la libération de gaz de cyanure d'hydrogène (HCN) hautement toxique.[9]

Guides de dépannage

Problème 1 : Dépôts rugueux ou granuleux

Cause possible	Solution de dépannage
Particules en suspension	Les particules peuvent provenir de la polarisation des anodes, de la formation de boues ou d'une contamination externe (« drag-in »).[2] Mettre en place une filtration continue avec du charbon actif pour éliminer les particules et les impuretés organiques.[10][11]
Polarisation des anodes	Une surface d'anode insuffisante, une faible concentration de cyanure libre ou une contamination peuvent provoquer la polarisation des anodes, entraînant la formation de particules.[2][5][12] Assurez-vous que le rapport surface anode/cathode est d'au moins 2:1, maintenez la concentration de cyanure libre et vérifiez la propreté des anodes. L'utilisation de sacs d'anode peut aider à contenir les particules.[5]
Contamination par l'oxyde de cuivre	Si les anodes sont exposées à l'air ou si le contact électrique est mauvais, de l'oxyde de cuivre peut se former et s'écailer dans le bain. [2] Assurez-vous que les anodes sont entièrement immergées et que les contacts sont bons. L'utilisation d'anodes en cuivre sans oxygène de haute pureté est recommandée.[5][12]
Accumulation de carbonate	Des concentrations excessives de carbonate de sodium (>90 g/L) ou de potassium (>115 g/L) peuvent augmenter la résistance de la solution et la porosité du revêtement, conduisant à des dépôts rugueux.[6][11] Les carbonates peuvent être éliminés par précipitation chimique (par exemple, avec de l'hydroxyde de calcium) ou par refroidissement de la solution (pour les bains à base de sodium).[11][13]

Problème 2 : Dépôts ternes ou décolorés

Cause possible	Solution de dépannage
Contamination organique	Les résidus organiques provenant des agents de nettoyage, des matériaux de support ou de la décomposition des additifs peuvent provoquer un ternissement. [10] [14] Traitez le bain avec du charbon actif pour adsorber les impuretés organiques. [11] [14] Des purificateurs exclusifs peuvent également être utilisés. [11]
Contamination par des métaux	La contamination par le zinc peut donner aux dépôts un aspect de laiton. [2] La contamination par le chrome (aussi bas que 1 ppm) peut provoquer des stries ternes ou un ternissement général. [2] [11] Le zinc peut être éliminé par électrolyse à faible densité de courant (« dummy plating »). La contamination par le chrome peut être traitée avec des agents réducteurs. [2]
Concentration de brillanteur incorrecte	Des quantités excessives d'agent de brillance peuvent provoquer une bande terne dans la zone de faible densité de courant. [11] Réduisez l'ajout de brillanteur et, si nécessaire, augmentez temporairement le niveau de cyanure libre pour restaurer l'apparence. [11]

Problème 3 : Faible vitesse de placage ou faible efficacité

Cause possible	Solution de dépannage
Faible concentration en cuivre	Une dissolution inadéquate des anodes ou des ajouts d'entretien incorrects peuvent épuiser la concentration en cuivre.[2] Analysez la concentration en cuivre et ajustez-la en ajoutant du cyanure de cuivre et du cyanure de sodium/potassium.
Accumulation de carbonate	Des niveaux élevés de carbonate augmentent la résistance de la solution, ce qui réduit l'efficacité du courant et la vitesse de placage.[6][13] Éliminez l'excès de carbonates comme décrit dans le Problème 1.
pH ou température incorrects	Des écarts par rapport aux plages optimales de pH et de température peuvent affecter la conductivité de la solution et l'efficacité du placage. Vérifiez et ajustez ces paramètres.
Agitation insuffisante	Une mauvaise agitation peut entraîner un appauvrissement de la couche de film cathodique.[2][15] Assurez une agitation adéquate (mécanique ou par éducteur, mais évitez l'agitation à l'air qui augmente la formation de carbonate[13]) pour reconstituer les ions de cuivre à la surface du substrat.

Données quantitatives et protocoles

Tableau 1 : Paramètres de fonctionnement typiques pour les bains de cyanure de cuivre

Paramètre	Plage de concentration	Objectif
Cyanure de cuivre (CuCN)	22,5 - 45 g/L	Source d'ions cuivre.
Cyanure de sodium (NaCN)	30 - 70 g/L	Solubilise le CuCN et fournit du cyanure libre.
Cyanure de potassium (KCN)	35 - 80 g/L	Alternative au NaCN, permet des vitesses de placage plus élevées.[2][15]
Cyanure libre (en tant que NaCN)	5 - 15 g/L	Assure la corrosion des anodes et la stabilité du bain.[5]
Hydroxyde de sodium/potassium	15 - 30 g/L	Augmente la conductivité et maintient le pH.[11]
Sels de Rochelle	30 - 60 g/L	Aide à la corrosion des anodes et complexe les impuretés.[1][5]
Carbonate de sodium/potassium	< 90 g/L	Tamponne le pH ; un excès est préjudiciable.[6][11]
Température	60 - 80 °C	Influence la vitesse de placage et la qualité du dépôt.[2]
pH	> 11,0	Maintient la stabilité des complexes et prévient la libération de HCN.[3][9]

Protocole expérimental : Détermination de la concentration en cuivre (méthode iodométrique)

Ce protocole est une méthode titrimétrique standard pour analyser la teneur en cuivre dans les solutions de cyanure.[16]

Réactifs :

- Acide chlorhydrique (HCl), concentré

- Acide nitrique (HNO_3), concentré
- Acide sulfurique (H_2SO_4), concentré
- Eau de brome
- Hydroxyde d'ammonium (NH_4OH)
- Acide acétique (CH_3COOH)
- Fluorure de sodium (NaF)
- Iodure de potassium (KI), solution à 50 %
- Solution d'amidon (indicateur)
- Solution standard de thiosulfate de sodium ($\text{Na}_2\text{S}_2\text{O}_3$)

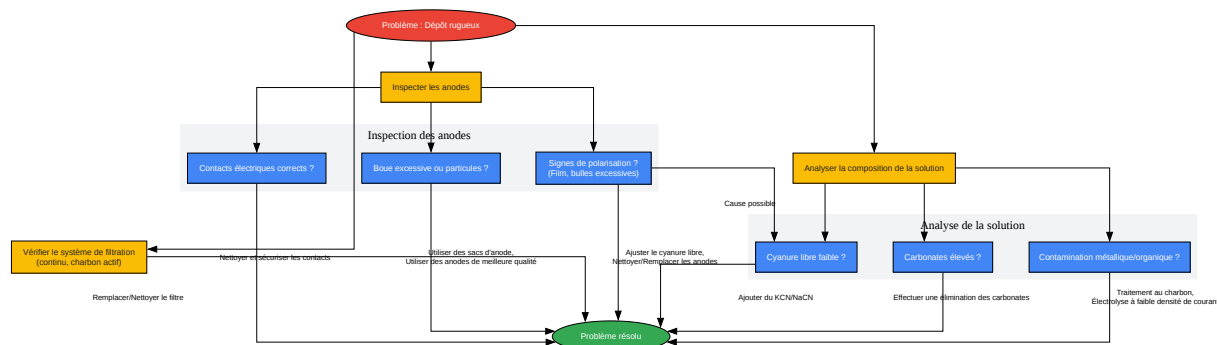
Procédure :

- Prélevez un échantillon précis (par exemple, 5 mL) de la solution de **cyanure de cuivre** dans une fiole Erlenmeyer.
- Dans une hotte chimique, ajoutez 10 mL de HCl concentré et 5 mL de HNO_3 concentré pour détruire les complexes de cyanure et oxyder le cuivre. Chauffez doucement jusqu'à ce que les fumées brunes cessent.
- Refroidissez l'échantillon et ajoutez avec précaution 8 mL de H_2SO_4 concentré. Chauffez jusqu'à l'apparition de fumées blanches denses de SO_3 pour éliminer les nitrates.
- Refroidissez, diluez avec 50 mL d'eau distillée et faites bouillir. Ajoutez de l'eau de brome pour assurer l'oxydation complète de tous les interférents, puis faites bouillir à nouveau pour expulser l'excès de brome.
- Refroidissez et neutralisez soigneusement en ajoutant du NH_4OH goutte à goutte jusqu'à ce qu'un léger précipité d'hydroxyde ferrique (s'il y a du fer présent) persiste.
- Ajoutez 5 mL d'acide acétique pour dissoudre le précipité et ajuster le pH.

- Ajoutez 1-2 g de NaF pour complexer les ions fer (III) qui interfèrent.
- Ajoutez 4 mL de solution de KI à 50 %. L'iode sera libéré en proportion de la quantité de cuivre (II).
- Ajoutez quelques gouttes de solution d'amidon (la solution devient bleu-noir).
- Titrez avec une solution standard de $\text{Na}_2\text{S}_2\text{O}_3$ jusqu'à ce que la couleur bleue disparaisse, laissant un point final blanc crème.
- Calculez la concentration de cuivre en fonction du volume de titrant utilisé.

Visualisations

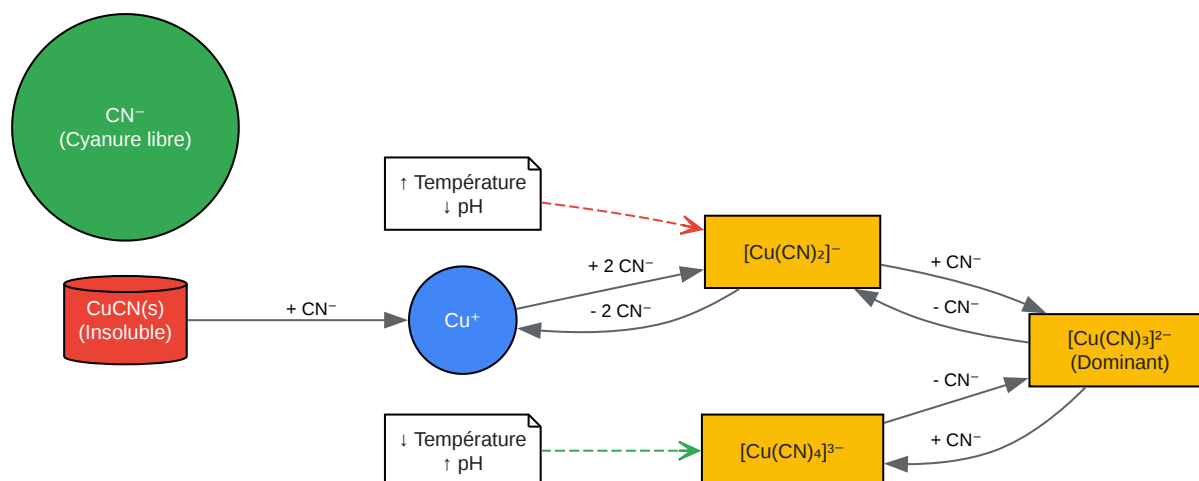
Diagramme 1 : Flux de travail pour le dépannage de la rugosité des dépôts



[Click to download full resolution via product page](#)

Légende : Flux de travail logique pour diagnostiquer la cause de la rugosité des dépôts.

Diagramme 2 : Équilibres chimiques dans la solution de cyanure de cuivre



[Click to download full resolution via product page](#)

Légende : Relations d'équilibre entre le **cyanure de cuivre** et ses complexes en solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nmfr.org [nmfr.org]
- 2. nmfr.org [nmfr.org]
- 3. e3s-conferences.org [e3s-conferences.org]
- 4. researchgate.net [researchgate.net]
- 5. macdermidenthone.com [macdermidenthone.com]
- 6. Cyanide Copper Plating Technology Introduction and Description - ShuoBao Industrial Equipment [shuobaocn.com]
- 7. Removal of Aqueous Lead and Copper Ions by Using Natural Hydroxyapatite Powder and Sulphide Precipitation in Cyanidation Process [scirp.org]

- 8. 911metallurgist.com [911metallurgist.com]
- 9. Storage and Usage of Cyanide Reference Solution [labsertchemical.com]
- 10. maschrome.net [maschrome.net]
- 11. columbiachemical.com [columbiachemical.com]
- 12. How to Combat Roughness in Cyanide Copper Solution [finishingandcoating.com]
- 13. Carbonates and Cyanide Solutions in Plating Baths [finishingandcoating.com]
- 14. Copper Plating Troubleshooting Tips - Sharretts Plating Company [sharrettsplating.com]
- 15. scribd.com [scribd.com]
- 16. Analytical Method for Copper Content in Cyanide Solution - 911Metallurgist [911metallurgist.com]
- To cite this document: BenchChem. [Centre d'assistance technique : Stabilisation des solutions de cyanure de cuivre]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202555#stabilisation-des-solutions-de-cyanure-de-cuivre]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com